Common mistakes when calculating the h(p,t) index

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Technical Support Center: The h-index

This guide provides troubleshooting advice and answers to frequently asked questions regarding the calculation and interpretation of the h-index.

Frequently Asked Questions (FAQs)

Q1: What is the h-index?

A1: The h-index is a metric used to quantify the cumulative research impact and productivity of a scientist or scholar.[1][2][3] An individual has an h-index of h if they have published h papers that have each been cited at least h times.[1][4] For example, a researcher with an h-index of 15 has at least 15 publications that have each received 15 or more citations. This metric is intended to provide a more balanced measure than simple counts of publications or total citations by considering both in a single number.[5][6]

Q2: I've seen the notation "h(p,t) index". Is this different from the standard h-index?

A2: The standard and most widely recognized term is the "h-index" or "Hirsch index". The notation "h(p,t)" is not standard. It's possible that 'p' and 't' are used to represent 'papers' and 'time' respectively, as the h-index is a function of a researcher's publications over their career. However, for all standard calculations and database purposes, you should refer to it as the h-index.

Q3: Why does my h-index vary across different citation databases (e.g., Google Scholar, Scopus, Web of Science)?

A3: Your h-index can differ between databases primarily due to variations in their scope of indexed publications.[4] Each database includes a different set of journals, conference proceedings, and other scholarly works.[4] Google Scholar, for instance, often has the broadest coverage, including preprints, books, and a wider range of journals, which can sometimes result in a higher h-index.[4] Scopus and Web of Science are more selective in their curated content. Therefore, it is crucial to be consistent and specify the database used when reporting an h-index.

Q4: Can I compare my h-index with researchers in different fields?

A4: It is generally not recommended to compare h-indices across different scientific disciplines. [7] Citation practices and publication frequencies can vary significantly from one field to another.[7] For example, fields like biology and medicine tend to have higher citation rates and more authors per paper compared to fields like mathematics or computer science, which can lead to different h-index benchmarks.[7]

Troubleshooting Common Calculation Mistakes

Mistake 1: Incorrectly sorting publications.

- Issue: A common manual calculation error is failing to correctly order publications by the number of citations in descending order.

- Solution: Always begin by listing all your publications and their corresponding citation counts. Then, sort this list from the highest number of citations to the lowest.

Mistake 2: Misinterpreting the "h" value.

- Issue: Confusing the rank of the paper with the number of citations.

- Solution: The h-index is the highest number (h) where the h-th ranked paper has at least h citations. After sorting your publications by citation count, go down the list. The h-index is the last point where the rank number is less than or equal to the citation count.

Experimental Protocol: Manual Calculation of the h-index

This protocol outlines the steps to manually calculate an h-index, which can be useful for verifying data from automated systems or for smaller datasets.

Methodology:

- Data Collection: Compile a comprehensive list of all your publications. For each publication, find the total number of citations it has received from a single, consistent database (e.g., Scopus, Web of Science, or Google Scholar).

- Data Organization: Create a two-column table. In the first column, list the publication number (from 1 to N, where N is the total number of publications). In the second column, list the citation count for each publication.

- Sorting: Sort the table in descending order based on the citation count column. After sorting, re-number the publications in the first column from 1 to N. This new number is the rank of the publication.

- Identification of the h-index: Proceed down the list and identify the last entry where the rank number is less than or equal to the number of citations. The rank number at this position is the h-index.

Example Data:

Consider a researcher with the following publication and citation data:

Publication	Citations
Paper A	112
Paper B	85
Paper C	63
Paper D	41
Paper E	25
Paper F	19
Paper G	12
Paper H	8
Paper I	5
Paper J	3

Calculation Workflow:

The data is already sorted by citation count. Now, we compare the rank to the citations.

Rank	Citations	Rank ≤ Citations?
1	112	Yes
2	85	Yes
3	63	Yes
4	41	Yes
5	25	Yes
6	19	Yes
7	12	Yes
8	8	Yes
9	5	No
10	3	No

The highest rank where the number of citations is greater than or equal to the rank is 8. Therefore, the h-index for this researcher is 8.

Visualizations

Below are diagrams illustrating the h-index calculation logic and the workflow for resolving discrepancies between different databases.
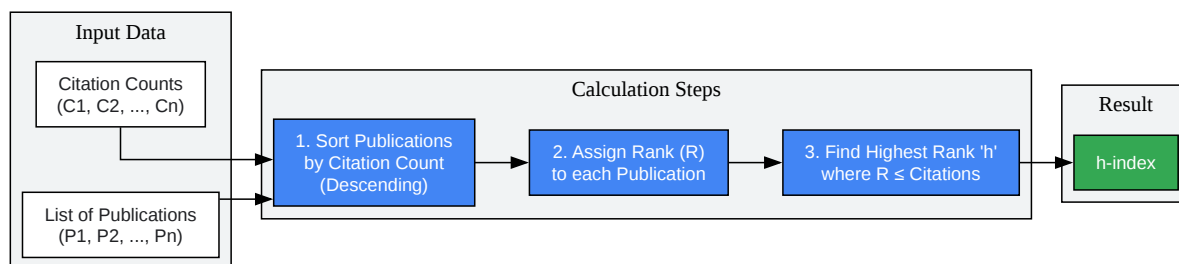
Caption: Logical workflow for calculating the h-index.

```
                    ┌─────────────────────┐
                    │  Observe h-index     │
                    │  Discrepancy         │
                    └─────────────────────┘
   ┌──────────────────────────│──────────────────────────┐
   │  Investigation Steps      ▼                          │
   │           ┌─────────────────────────┐                │
   │           │  1. List h-index from    │               │
   │           │  each database           │               │
   │           │  (Scopus, WoS, Scholar)  │               │
   │           └─────────────────────────┘                │
   │                        │                              │
   │                        ▼                              │
   │           ┌─────────────────────────┐                │
   │           │  2. Export publication   │               │
   │           │  list from each database │               │
   │           └─────────────────────────┘                │
   │                        │                              │
   │                        ▼                              │
   │           ┌─────────────────────────┐                │
   │           │  3. Compare publication  │               │
   │           │  lists to identify       │               │
   │           │  unique entries          │               │
   │           └─────────────────────────┘                │
   │                        │                              │
   │                        ▼                              │
   │           ┌─────────────────────────┐                │
   │           │  4. Analyze citation     │               │
   │           │  counts for common       │               │
   │           │  publications            │               │
   │           └─────────────────────────┘                │
   └────────────────────────│──────────────────────────────┘
```
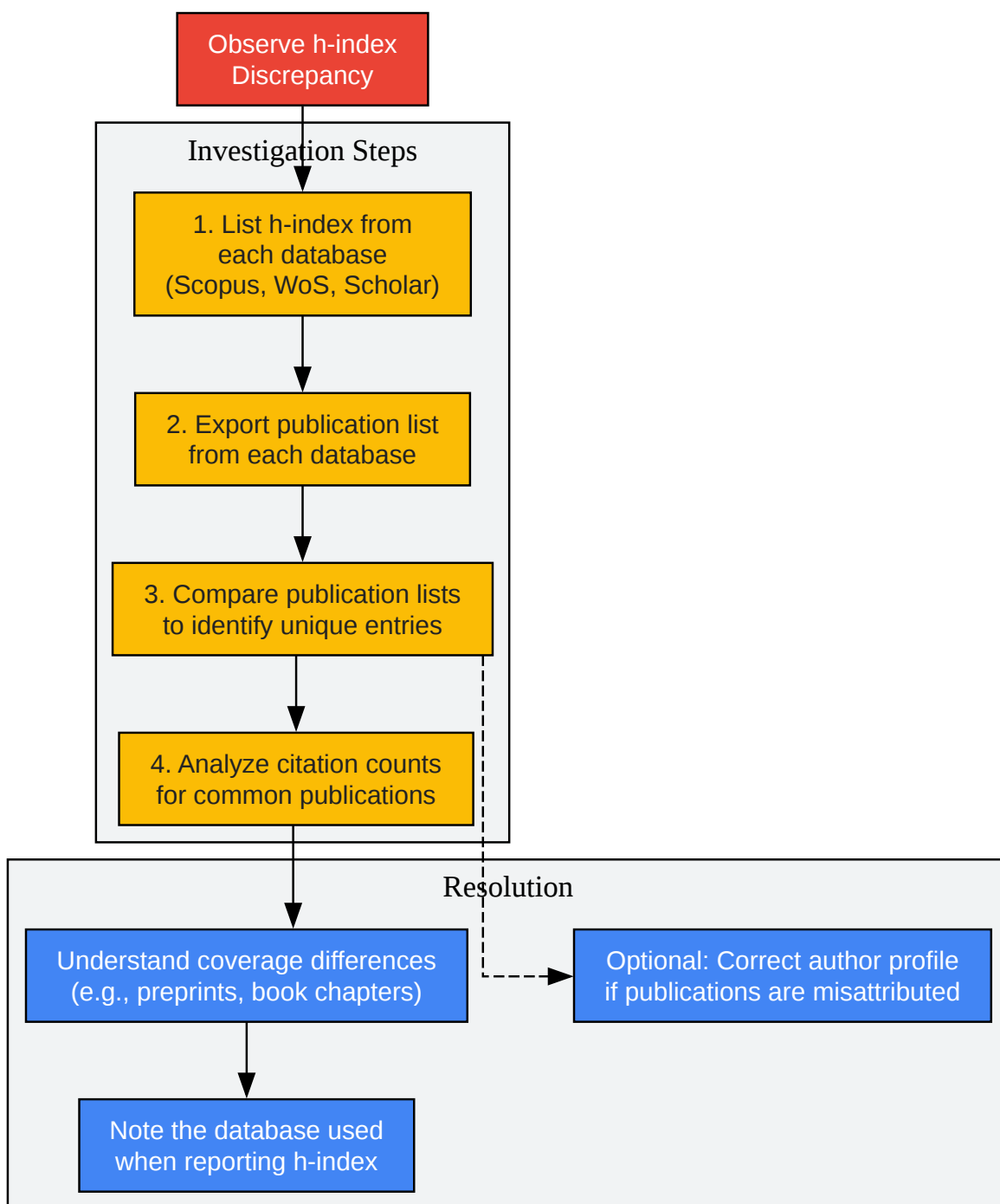
1. List h-index from each database (Scopus, WoS, Scholar)

2. Export publication list from each database

3. Compare publication lists to identify unique entries

4. Analyze citation counts for common publications

Resolution

Understand coverage differences (e.g., preprints, book chapters)

Optional: Correct author profile if publications are misattributed

Note the database used when reporting h-index

Caption: Troubleshooting workflow for h-index discrepancies.

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